

# An In-depth Technical Guide to the Synthesis and Characterization of Bromoethanol-d4

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## Compound of Interest

Compound Name: Bromoethanol-d4

Cat. No.: B032892

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This technical guide provides a comprehensive overview of the synthesis and characterization of **2-Bromoethanol-d4** ( $\text{BrCD}_2\text{CD}_2\text{OH}$ ), an isotopically labeled compound of significant interest in pharmaceutical research and development. Its application as an internal standard in mass spectrometry-based bioanalytical assays and as a building block in the synthesis of deuterated drug candidates necessitates a thorough understanding of its preparation and analytical profile. This document outlines detailed synthetic methodologies and characterization techniques, presenting quantitative data in a clear, tabular format and illustrating key processes with diagrams.

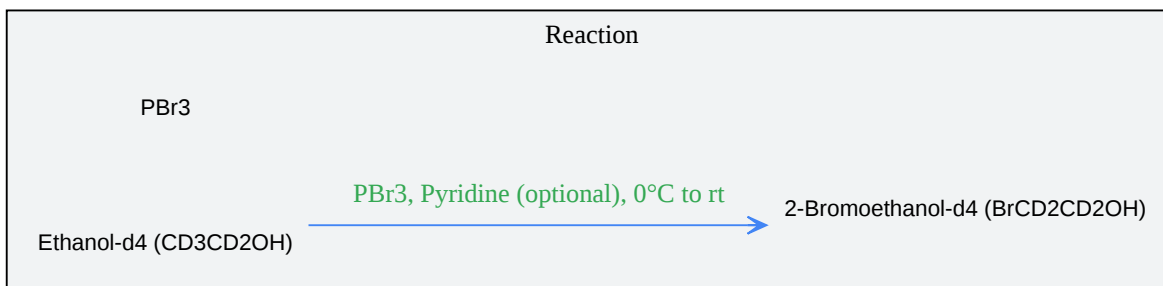
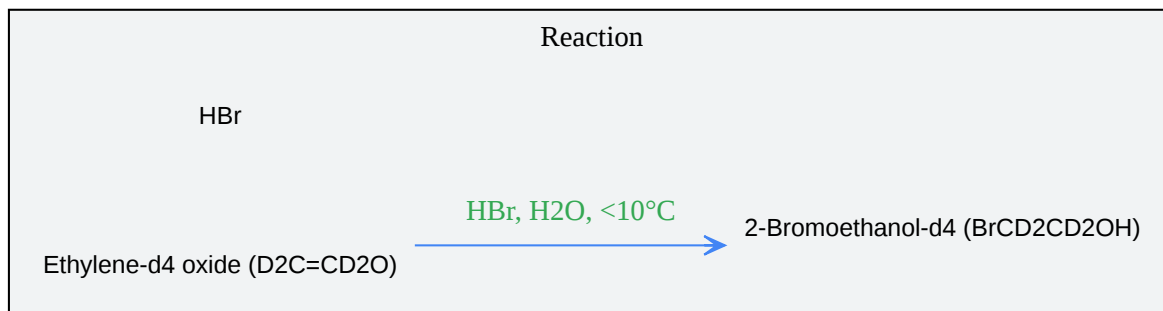
## Synthesis of 2-Bromoethanol-d4

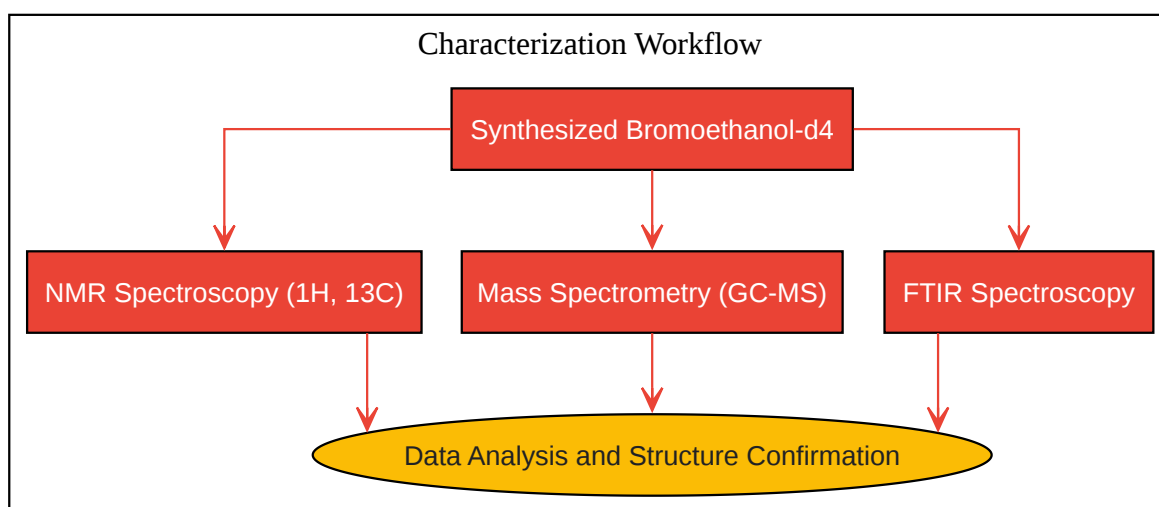
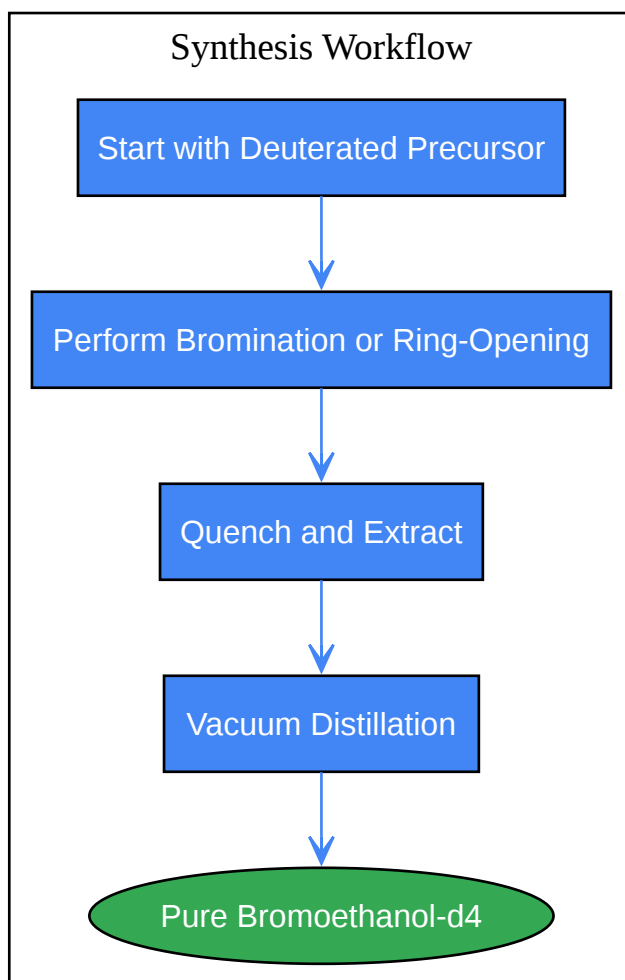
The synthesis of **2-Bromoethanol-d4** can be achieved through several routes, primarily involving the introduction of deuterium at an early stage of the synthesis. Two common and effective methods are detailed below.

### Method 1: Ring-Opening of Ethylene-d4 oxide with Hydrobromic Acid

This method adapts a well-established procedure for the synthesis of non-deuterated 2-bromoethanol.<sup>[1][2]</sup> It involves the acid-catalyzed nucleophilic ring-opening of ethylene-d4 oxide by bromide ions.

## Reaction Scheme:





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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. How to synthesis 2-Bromoethanol\_Chemicalbook [chemicalbook.com]
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